

Health and Safety Technical Guide: 3,4,5-Trifluoroaniline

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Compound of Interest

Compound Name: 3,4,5-Trifluoroaniline

Cat. No.: B067923

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is imperative to consult the official SDS for **3,4,5-Trifluoroaniline** from your supplier and adhere to all institutional and governmental safety protocols.

Introduction

3,4,5-Trifluoroaniline is a fluorinated aromatic amine that serves as a critical intermediate in the synthesis of various pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} Its unique trifluoromethyl groups enhance reactivity and solubility, making it a valuable building block in drug discovery and organic synthesis.^{[1][2]} This guide provides an in-depth overview of the health and safety information for **3,4,5-Trifluoroaniline** to ensure its safe handling and use in a laboratory setting.

Hazard Identification and Classification

3,4,5-Trifluoroaniline is classified as a hazardous substance. The following tables summarize its GHS hazard classifications.

Table 1: GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	Harmful if swallowed.[3]
Acute Toxicity, Dermal	4	Harmful in contact with skin.[3]
Acute Toxicity, Inhalation	4	Harmful if inhaled.[3]
Skin Corrosion/Irritation	2	Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	2	Causes serious eye irritation. [3]
Specific Target Organ Toxicity, Single Exposure	3	May cause respiratory irritation.[3]

Source: PubChem, TCI Chemicals

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,4,5-Trifluoroaniline** is provided below.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	163733-96-8
Molecular Formula	C ₆ H ₄ F ₃ N
Molecular Weight	147.10 g/mol [4][5]
Appearance	White to almost white powder or crystals[1]
Melting Point	61-65 °C[1][4]
Solubility	Soluble in methanol, insoluble in water.
Storage Temperature	2 - 8 °C[1]

Source: Sigma-Aldrich, Chem-Impex, PubChem

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **3,4,5-Trifluoroaniline** are not readily available in the public domain, the GHS classification indicates that it is harmful if swallowed, inhaled, or in contact with skin.^[3]

First Aid Measures

Immediate medical attention is required in case of exposure. The following are first aid measures to be taken in case of accidental exposure.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Source: ChemicalBook

Fire-Fighting Measures

In the event of a fire involving **3,4,5-Trifluoroaniline**, the following measures should be taken.

Table 4: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.
Specific Hazards	No data available.
Advice for Firefighters	Wear self-contained breathing apparatus for firefighting if necessary.

Source: ChemicalBook

Handling and Storage

Proper handling and storage are crucial to minimize the risk of exposure.

Table 5: Handling and Storage Guidelines

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition.
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed.
Incompatible Materials	Strong oxidizing agents.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **3,4,5-Trifluoroaniline**.

Table 6: Recommended Personal Protective Equipment

Protection Type	Equipment
Eye/Face Protection	Safety glasses with side-shields conforming to appropriate government standards such as EN166 (EU) or NIOSH (US).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3,4,5-Trifluoroaniline** are not publicly available. However, standardized OECD guidelines are followed for assessing the safety of chemicals. Below is a generalized workflow for an acute dermal irritation study based on OECD Test Guideline 404.

General Protocol: Acute Dermal Irritation/Corrosion (Based on OECD TG 404)

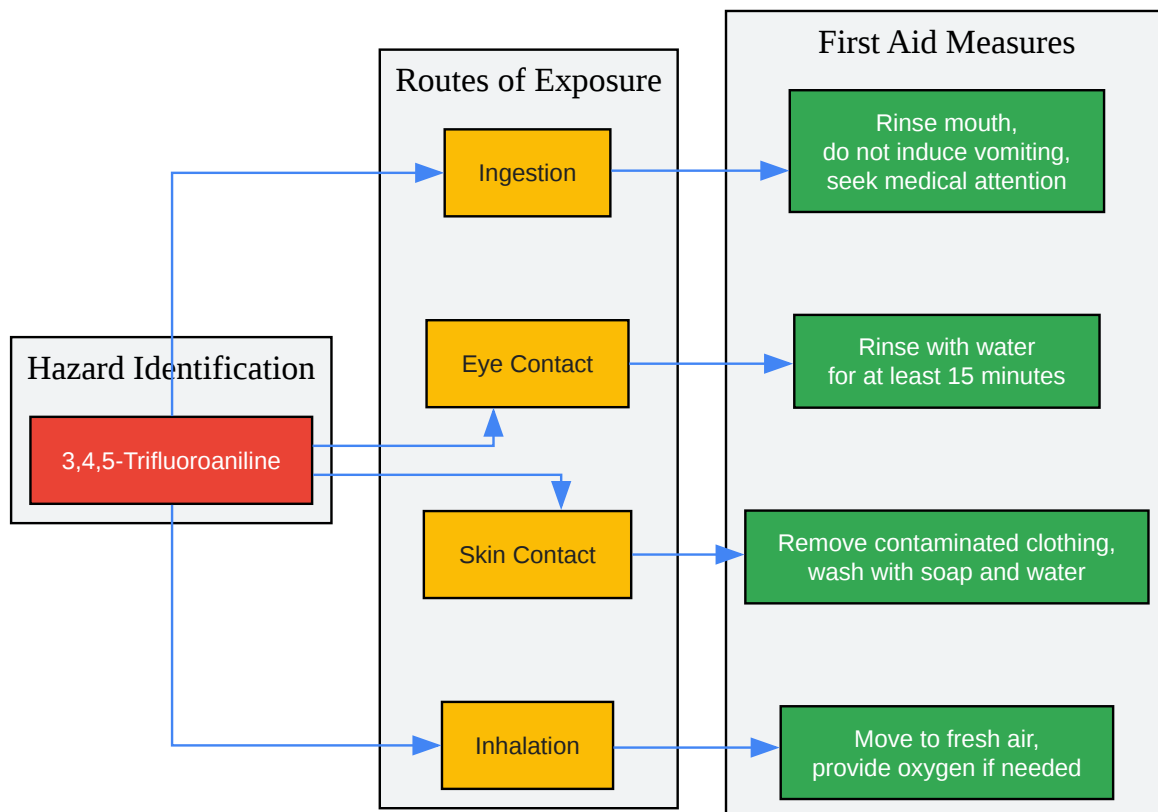
This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

- **Test System:** The albino rabbit is the preferred animal model.
- **Dosage and Application:** A single dose of 0.5 g of the solid test substance is applied to a small area of the skin (approximately 6 cm²). An untreated area of the skin serves as a control.
- **Exposure:** The exposure duration is 4 hours. After this period, the residual test substance is removed.
- **Observation:** The animals are observed for signs of erythema (redness) and edema (swelling) for up to 14 days.
- **Evaluation:** The severity of the skin reactions is scored at specified intervals. Based on the scores, the substance is classified for its irritation or corrosive potential.

Visualizations

Hazard Identification and First Aid Workflow

The following diagram illustrates the logical flow from hazard identification to the appropriate first aid response for **3,4,5-Trifluoroaniline**.

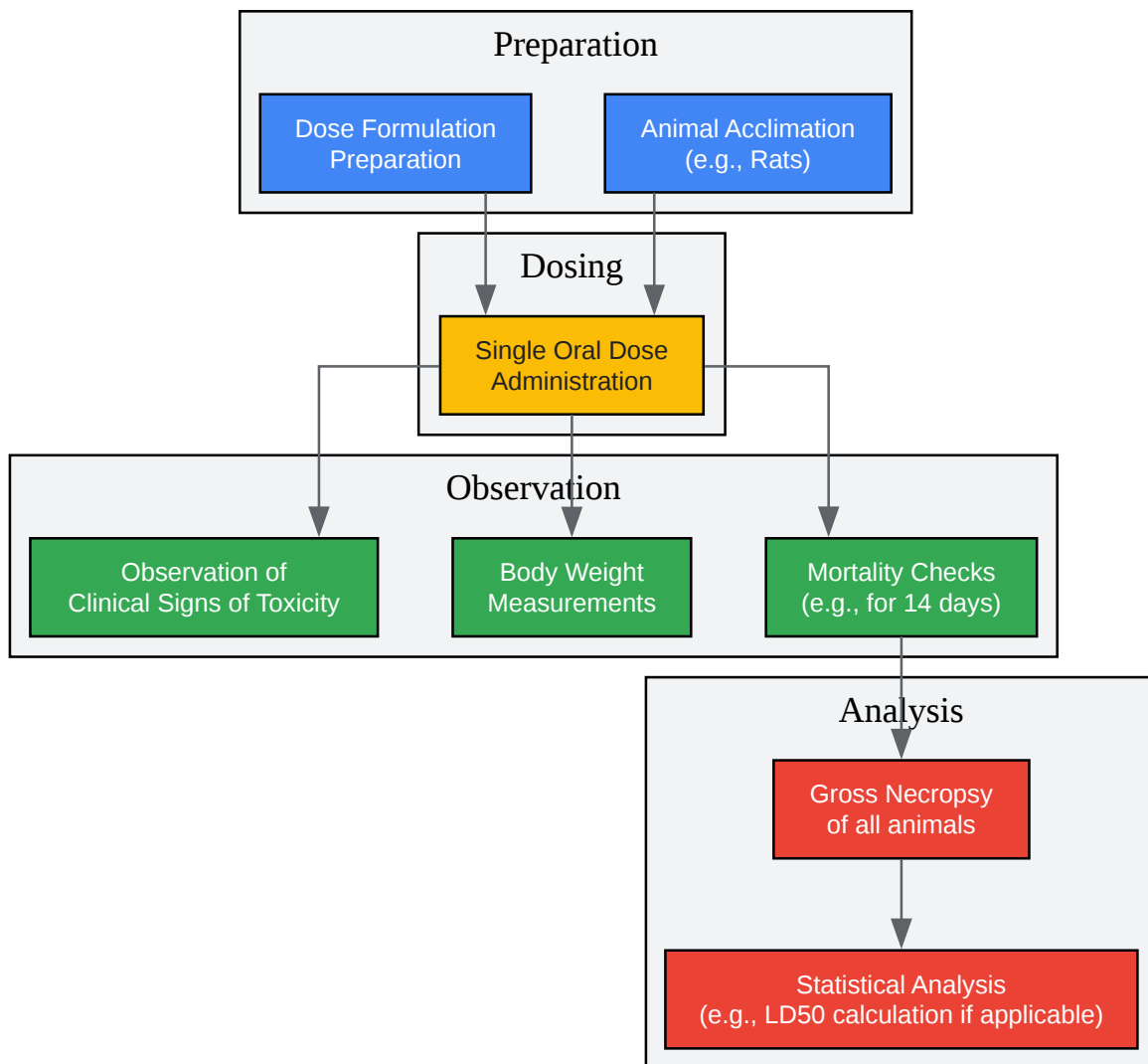


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Caption: Hazard Identification and First Aid Response Workflow.

Generalized Acute Oral Toxicity Study Workflow

The following diagram outlines a general experimental workflow for an acute oral toxicity study. Specific protocols for **3,4,5-Trifluoroaniline** are not available.



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Caption: Generalized Acute Oral Toxicity Experimental Workflow.

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